

# Application Note and Protocol: Quantification of 2-Oxocyclohexanecarbonyl-CoA using LC-MS/MS

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## Compound of Interest

Compound Name: 2-Oxocyclohexanecarbonyl-CoA

Cat. No.: B1245377

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## Introduction

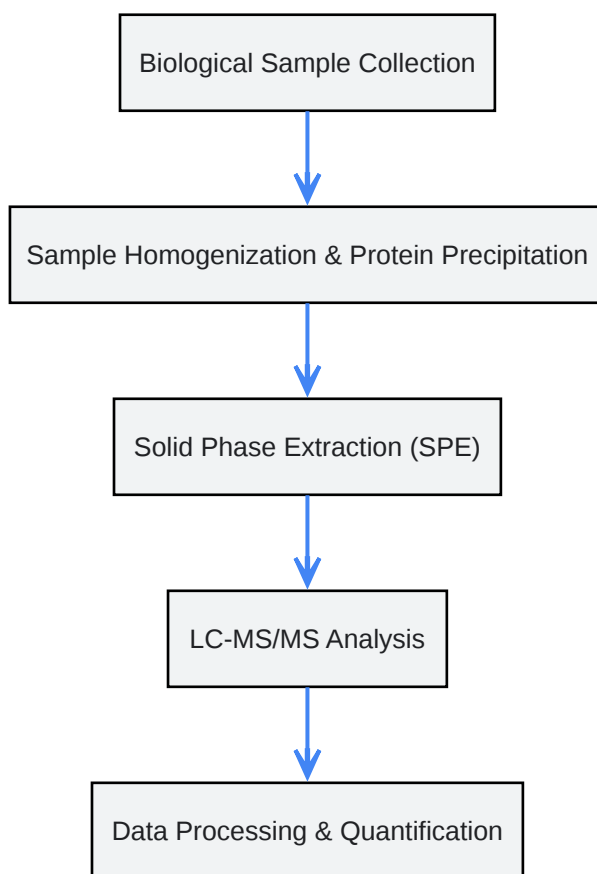
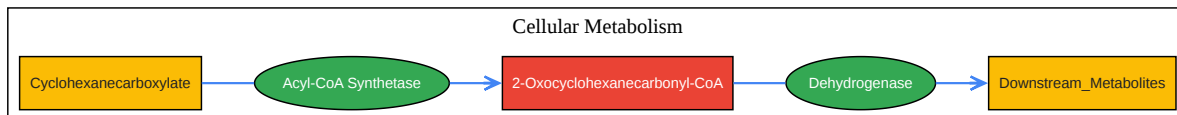
2-Oxocyclohexanecarbonyl-Coenzyme A (2-Oxo-CHC-CoA) is an intermediate in various metabolic pathways. Accurate quantification of this analyte is crucial for understanding its role in biological processes and for drug development targeting these pathways. This document provides a detailed protocol for the quantification of 2-Oxo-CHC-CoA in biological matrices using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a robust and sensitive analytical technique for acyl-CoA analysis.<sup>[1][2]</sup>

## Principle

This method utilizes reversed-phase liquid chromatography for the separation of 2-Oxo-CHC-CoA from other cellular components. The analyte is then detected by a tandem mass spectrometer operating in positive ion mode, using selected reaction monitoring (SRM) for high selectivity and sensitivity. Quantification is achieved by comparing the analyte's response to that of an internal standard.

## Signaling Pathway Context

The quantification of **2-Oxocyclohexanecarbonyl-CoA** is relevant in the study of metabolic pathways where it may act as an intermediate. The diagram below illustrates a hypothetical metabolic pathway involving **2-Oxocyclohexanecarbonyl-CoA**.



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## References

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]

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